

Application Notes and Protocols: Preparation of TDI-11861 Stock Solution in DMSO

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Compound of Interest

Compound Name: TDI-11861

Cat. No.: B10856158

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

TDI-11861 is a potent and selective inhibitor of soluble adenylyl cyclase (sAC), also known as ADCY10.^{[1][2][3]} It is a valuable tool for research in areas such as male contraception.^{[3][4][5]} ^[6] Accurate and consistent preparation of a **TDI-11861** stock solution is critical for obtaining reliable and reproducible experimental results. Dimethyl sulfoxide (DMSO) is the recommended solvent for creating a concentrated stock solution of **TDI-11861** due to the compound's high solubility in this solvent.^{[1][2][7][8]} This document provides a detailed protocol for the preparation, storage, and handling of **TDI-11861** stock solutions.

Physicochemical and Solubility Data

A summary of the key quantitative data for **TDI-11861** is presented in the table below for easy reference.

Property	Value	Source(s)
Molecular Weight	494.92 g/mol	[4][5][9]
Formula	C ₂₂ H ₂₅ ClF ₂ N ₆ O ₃	[4][5][7]
Appearance	White to off-white solid	[4]
Purity	≥95% to ≥98%	[1][2][7][8]
Solubility in DMSO	50 mg/mL (101.03 mM) to 100 mM	[2][4][7][9]
Storage of Solid	-20°C for 3 years; 4°C for 2 years	[4][5]
Storage of Stock Solution	-80°C for 6 months; -20°C for 1 month	[4][5][9]

Experimental Protocol: Preparation of a 50 mM TDI-11861 Stock Solution in DMSO

This protocol describes the preparation of a 50 mM stock solution of **TDI-11861** in DMSO. Adjustments to the mass of **TDI-11861** and the volume of DMSO can be made to achieve other desired concentrations.

Materials:

- **TDI-11861** (solid)
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer

- Sonicator (optional, but recommended)[4][9]

Safety Precautions:

- **TDI-11861** should be handled as a hazardous material until more information is available.[1]
- Always wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, when handling the compound and solvent.
- Work in a well-ventilated area or a chemical fume hood.
- Review the Safety Data Sheet (SDS) for **TDI-11861** before use.[1]

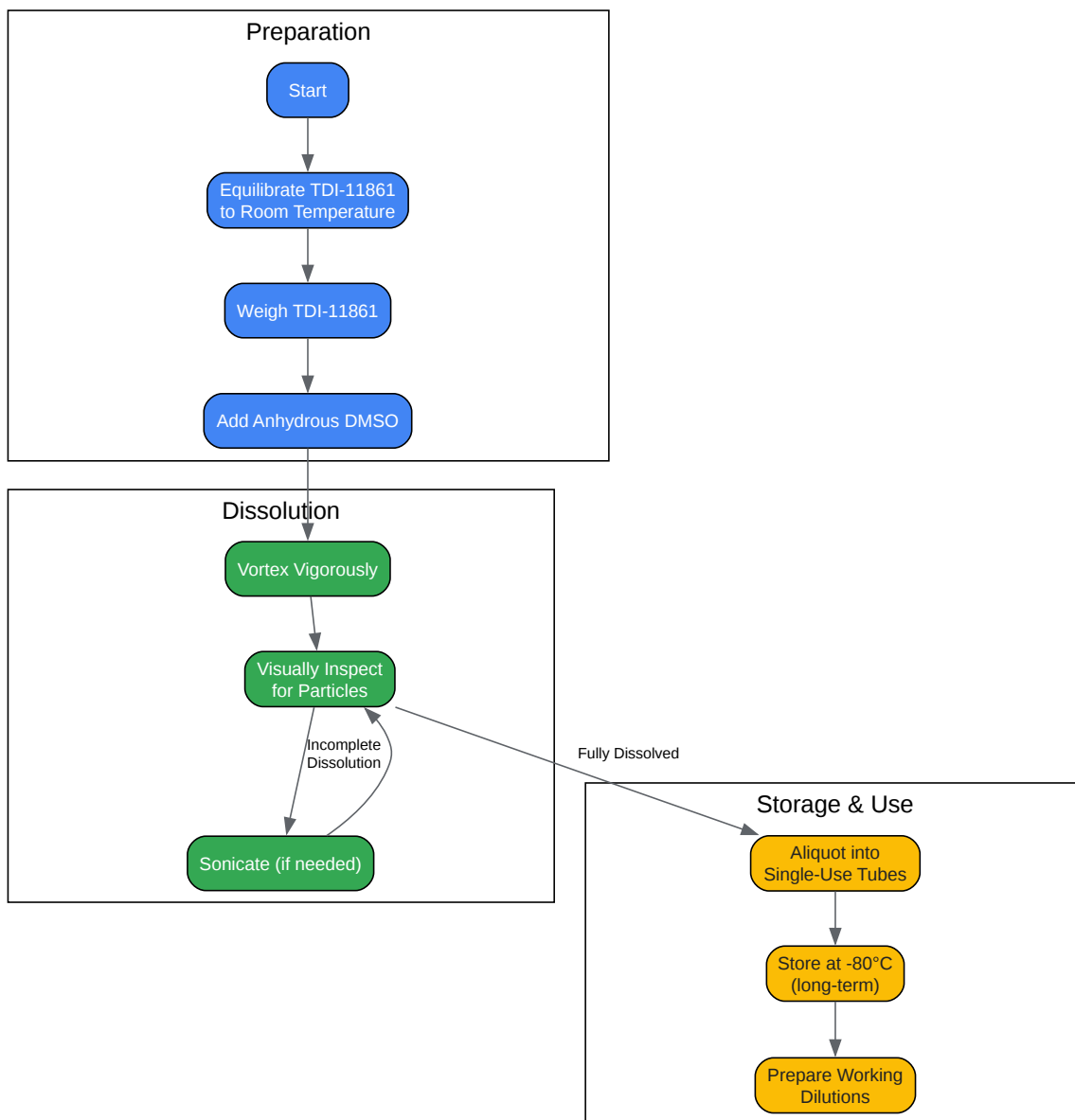
Procedure:

- **Equilibration:** Before opening, allow the vial of **TDI-11861** to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation of moisture, which can affect the stability and solubility of the compound.
- **Weighing:** Carefully weigh out the desired amount of **TDI-11861** using a calibrated analytical balance. For example, to prepare 1 mL of a 50 mM stock solution, you would weigh out 24.75 mg of **TDI-11861**.
 - Calculation: $\text{Mass (mg)} = \text{Desired Concentration (M)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - Example: $0.050 \text{ mol/L} \times 0.001 \text{ L} \times 494.92 \text{ g/mol} \times 1000 \text{ mg/g} = 24.75 \text{ mg}$
- **Solvent Addition:** Add the calculated volume of anhydrous DMSO to the vial containing the weighed **TDI-11861**. For the example above, add 1 mL of DMSO. It is crucial to use a fresh stock of anhydrous DMSO, as absorbed moisture can impact the solubility and stability of the compound.[4]
- **Dissolution:**
 - Cap the vial securely and vortex the solution vigorously for 1-2 minutes to facilitate dissolution.

- If the compound does not fully dissolve, sonicate the vial in a water bath for 5-10 minutes. [\[4\]](#)[\[9\]](#)[\[10\]](#) Visually inspect the solution to ensure there are no visible particles.
- Aliquoting and Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes. This minimizes freeze-thaw cycles, which can degrade the compound.[\[10\]](#)
 - Clearly label each aliquot with the compound name, concentration, date of preparation, and solvent.
 - For long-term storage, place the aliquots at -80°C, where they can be stable for up to 6 months.[\[4\]](#)[\[5\]](#)[\[9\]](#) For short-term storage, -20°C is suitable for up to 1 month.[\[4\]](#)[\[5\]](#)[\[9\]](#)
- Working Dilutions:
 - When preparing working solutions for cell-based assays or other aqueous systems, it is recommended to first perform serial dilutions of the DMSO stock in DMSO before making the final dilution into your aqueous buffer or media. This helps to prevent precipitation of the compound.
 - The final concentration of DMSO in the assay should be kept low, typically below 0.1%, to avoid solvent-induced toxicity. Always include a vehicle control (DMSO alone at the same final concentration) in your experiments.

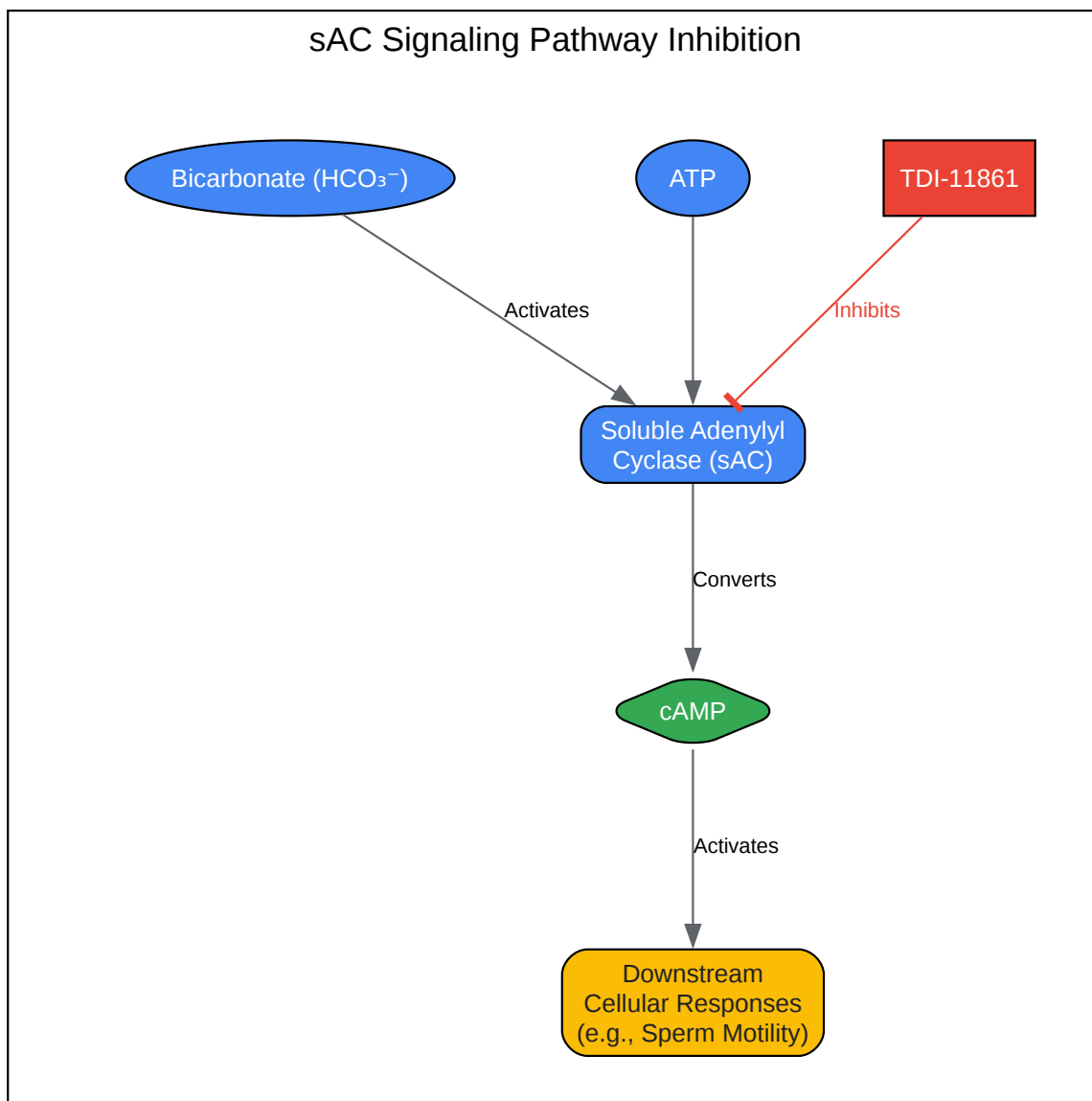
Visualizations

Below are diagrams illustrating the experimental workflow for preparing the **TDI-11861** stock solution and a conceptual signaling pathway involving its target, soluble adenylyl cyclase.



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Caption: Workflow for **TDI-11861** Stock Solution Preparation.



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Caption: Inhibition of the sAC Signaling Pathway by **TDI-11861**.

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